

# Application Notes: Reactive Red 180 in Textile Effluent Analysis

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## Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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## Introduction

**Reactive Red 180** is a widely used synthetic azo dye in the textile industry for coloring cellulosic fibers like cotton.[1] Its molecular structure contains one or more azo groups (-N=N-), which are resistant to breakdown, leading to significant environmental persistence.[2][3] During the dyeing process, a substantial portion of the dye does not bind to the fabric and is released into wastewater, making it a major source of water pollution.[4][5] The discharge of effluents containing **Reactive Red 180** and other azo dyes is problematic due to their high stability to light and microbial attack, their potential to reduce sunlight penetration in water bodies, and the carcinogenic and mutagenic nature of their degradation products (aromatic amines).[2][6][7] Consequently, **Reactive Red 180** serves as a model compound in numerous environmental studies focused on developing and optimizing treatment technologies for textile effluents.

These notes provide an overview of the application of **Reactive Red 180** in laboratory and pilot-scale studies, focusing on various degradation techniques and analytical protocols.

## Physicochemical Properties of **Reactive Red 180**

Property	Value / Description	Reference
Dye Class	Reactive Azo Dye	[3]
Appearance	Bluish-red powder	[1]
Solubility in Water	50 g/L	[1]
Major Functional Groups	Azo (-N=N-), Sulfonyl (-SO <sub>2</sub> -), Hydroxyl (-OH)	[1]
Application	Dyeing and printing of cellulose fibers	[1]

## Quantitative Data on Degradation of Reactive Red 180

Various methods have been investigated for the decolorization and degradation of **Reactive Red 180** from aqueous solutions. The efficiency of these methods is summarized below.

Table 1: Biological Treatment Methods

Organism/Consortium	Initial Dye Conc.	Optimal Conditions	Time	Decolorization Efficiency	Reference
Citrobacter sp. CK3	200 mg/L	Anaerobic, 4 g/L glucose, pH 7.0, 32°C	36 h	~95%	[8]
Aeromonas hydrophila SK16 (Bio-AOP with H2O2)	Not Specified	Combined biological and AOPs-H2O2 (4%)	Not Specified	100%	[9]
Bacterial Isolate-1 (Unidentified)	250 mg/L	Sucrose as carbon source, pH 5.5, 36°C	60 h	93.59%	[2]
Bacterial Isolate-2 (Unidentified)	250 mg/L	Sucrose as carbon source, pH 6.0, 36°C	60 h	91.55%	[2]

Table 2: Chemical and Photochemical Treatment Methods

Treatment Method	Initial Dye Conc.	Optimal Conditions	Time	Decolorization Efficiency	Reference
H2O2 / Solar Light	100 mg/L	pH 7.0, 700 mM H2O2	13 h	100%	
TiO2/Xanthan Gum / Solar Light	25 mg/L	pH 5.0, 25 mg/L catalyst, 400 mg/L H2O2	120 min	92.5%	
Fenton Process (Remazol Red)	Not Specified	1 g/L catalyst, 1.0 M H2O2	24 h	96.5%	[9]
Adsorption (Activated Coconut Leaf Stalk)	60 mg/L	pH 5.0	120 min	88.73%	[10]

## Experimental Protocols

### Protocol 1: Bacterial Decolorization of Reactive Red 180

Objective: To evaluate the capability of a bacterial isolate to decolorize **Reactive Red 180** under microaerophilic/anaerobic conditions.

Materials and Reagents:

- Bacterial strain (e.g., *Citrobacter* sp.)
- Nutrient Broth or Minimal Salt Medium
- **Reactive Red 180** stock solution (1000 mg/L)
- Glucose (or other carbon source like sucrose)[2]
- Sterile Erlenmeyer flasks (250 mL)

- Incubator shaker
- Centrifuge
- UV-Vis Spectrophotometer
- pH meter

#### Procedure:

- Inoculum Preparation: Cultivate the bacterial strain in nutrient broth at its optimal temperature (e.g., 32-37°C) for 16-24 hours to reach the logarithmic growth phase.[11]
- Decolorization Assay Setup:
  - In a 250 mL Erlenmeyer flask, add 100 mL of sterile nutrient medium.
  - Add **Reactive Red 180** stock solution to achieve the desired final concentration (e.g., 100-250 mg/L).[2]
  - Add a supplementary carbon source, such as glucose to a final concentration of 4 g/L, which often enhances decolorization.[8]
  - Adjust the pH of the medium to the optimal level (e.g., pH 7.0) using sterile HCl or NaOH. [8]
  - Inoculate the medium with 5% (v/v) of the prepared bacterial culture.
  - A control flask should be prepared under the same conditions without the bacterial inoculum.
- Incubation: Incubate the flasks under static (microaerophilic/anaerobic) conditions at the optimal temperature (e.g., 32°C) for a specified period (e.g., 36-72 hours).[8][9] Static conditions are often preferred as oxygen can inhibit the azoreductase enzyme responsible for breaking the azo bond.[11]
- Sample Analysis:

- At regular time intervals, withdraw 3-5 mL of the culture medium.
- Centrifuge the sample at 5,000-10,000 rpm for 15 minutes to separate the bacterial cells. [12]
- Measure the absorbance of the supernatant at the maximum wavelength ( $\lambda_{max}$ ) of **Reactive Red 180** (typically around 540 nm) using a UV-Vis spectrophotometer.[8]
- Data Analysis: Calculate the percentage of decolorization using the following formula:
  - Decolorization (%) = [(Initial Absorbance - Final Absorbance) / Initial Absorbance] x 100

## Protocol 2: Solar-Assisted Photocatalytic Degradation

Objective: To assess the degradation of **Reactive Red 180** using a solar-assisted advanced oxidation process (AOP) with H<sub>2</sub>O<sub>2</sub>.

Materials and Reagents:

- **Reactive Red 180** solution (e.g., 100 mg/L)
- Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>, 30% or 50%)
- Borosilicate glass flasks or beakers
- pH meter
- Magnetic stirrer
- UV-Vis Spectrophotometer
- Sunlight source (natural)

Procedure:

- Reaction Setup:
  - Prepare 100 mL of 100 mg/L **Reactive Red 180** solution in a 250 mL borosilicate flask.[13]

- Adjust the initial pH of the solution to the desired value (optimal is often pH 7 for this process) using dilute NaOH or H<sub>2</sub>SO<sub>4</sub>.[\[13\]](#)
- Place the flask on a magnetic stirrer to ensure the solution remains homogenous.
- Initiation of Photocatalysis:
  - Add the optimized concentration of H<sub>2</sub>O<sub>2</sub> (e.g., to a final concentration of 700 mM) to the dye solution.[\[13\]](#)
  - Immediately expose the flask to direct sunlight. Record the light intensity (lux) if possible.
  - Start a timer. A control experiment should be run in the dark to quantify any non-photocatalytic degradation.
- Monitoring:
  - Withdraw aliquots of the solution at set time intervals (e.g., every 60 minutes).
  - Measure the absorbance of each aliquot at the  $\lambda_{\text{max}}$  of the dye to monitor the decolorization process.
- Termination: Continue the experiment until maximum or complete decolorization is achieved.
- Data Analysis: Calculate the decolorization percentage as described in Protocol 1. The degradation kinetics can be modeled using pseudo-first-order kinetics.[\[14\]](#)

## Protocol 3: Phytotoxicity Assessment of Treated Effluent

Objective: To evaluate the toxicity of **Reactive Red 180** and its degradation products on seed germination and plant growth.

Materials and Reagents:

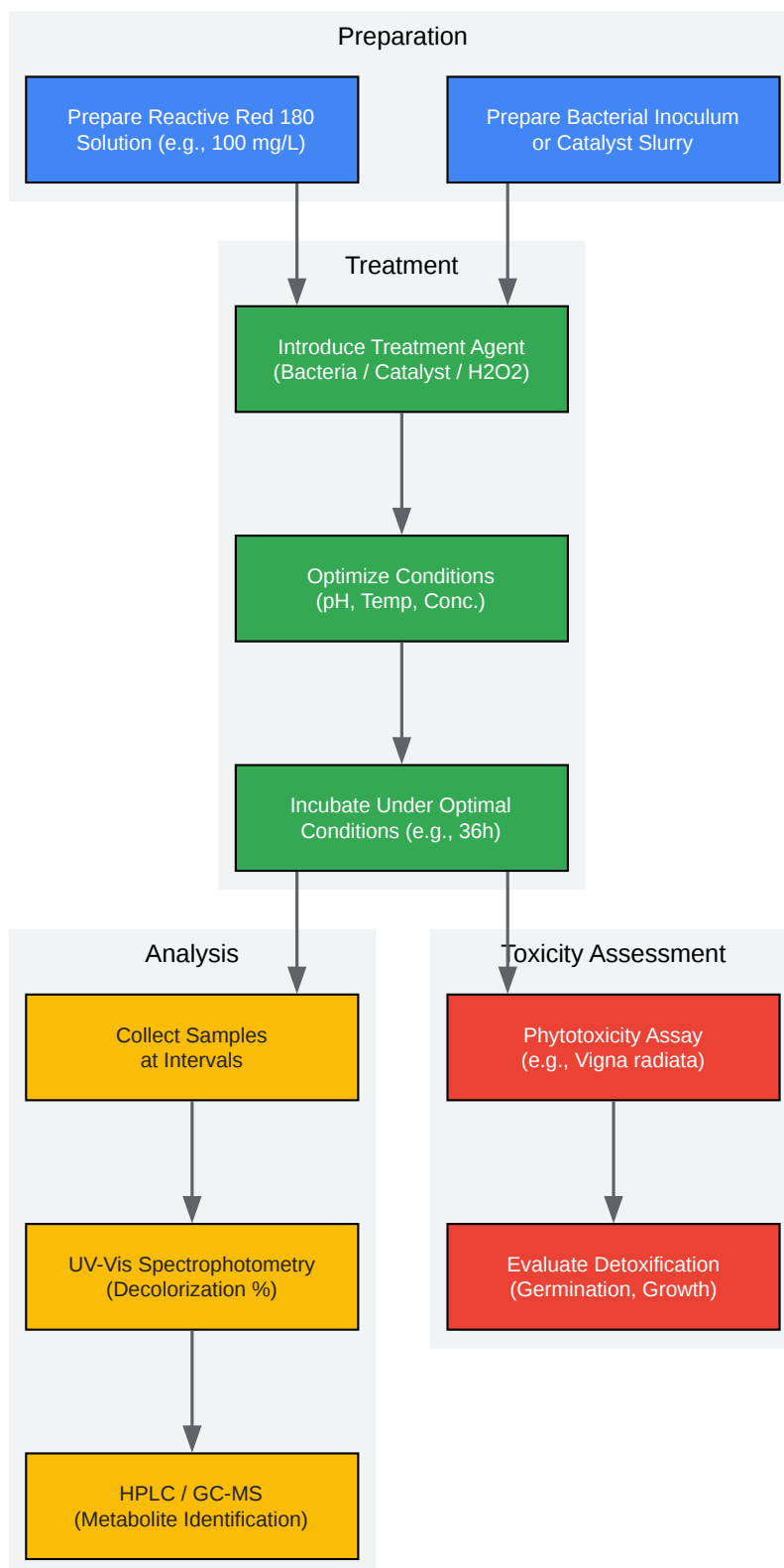
- Seeds of a sensitive indicator plant (e.g., *Vigna radiata* - mung bean).[\[9\]](#)
- Untreated **Reactive Red 180** solution (control).
- Degraded **Reactive Red 180** solution (treated sample).

- Distilled water (negative control).
- Sterile Petri dishes with filter paper or cotton.

#### Procedure:

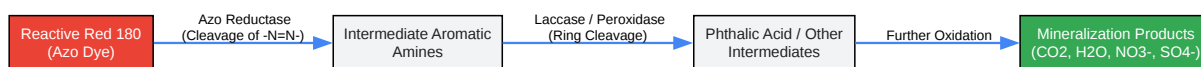
- Seed Sterilization: Surface sterilize the seeds with a brief wash in 0.1% mercuric chloride or 1% sodium hypochlorite, followed by several rinses with sterile distilled water.
- Germination Assay:
  - Place a sterile filter paper or a layer of cotton in each Petri dish.
  - Arrange 10-20 seeds evenly in each dish.
  - Moisten the seeds with 5-10 mL of the respective solutions: (a) distilled water, (b) untreated dye solution, and (c) treated dye solution.
  - Incubate the plates in the dark or under a light/dark cycle at room temperature for 5-7 days.
- Data Collection:
  - After the incubation period, measure the following parameters:
    - Germination percentage (%).
    - Plumule (shoot) length (cm).
    - Radicle (root) length (cm).
- Data Analysis: Compare the germination percentage and growth parameters of seeds exposed to the treated effluent with those of the positive (untreated dye) and negative (distilled water) controls. A significant improvement in germination and growth in the treated sample compared to the untreated sample indicates successful detoxification.[\[9\]](#)

## Visualizations



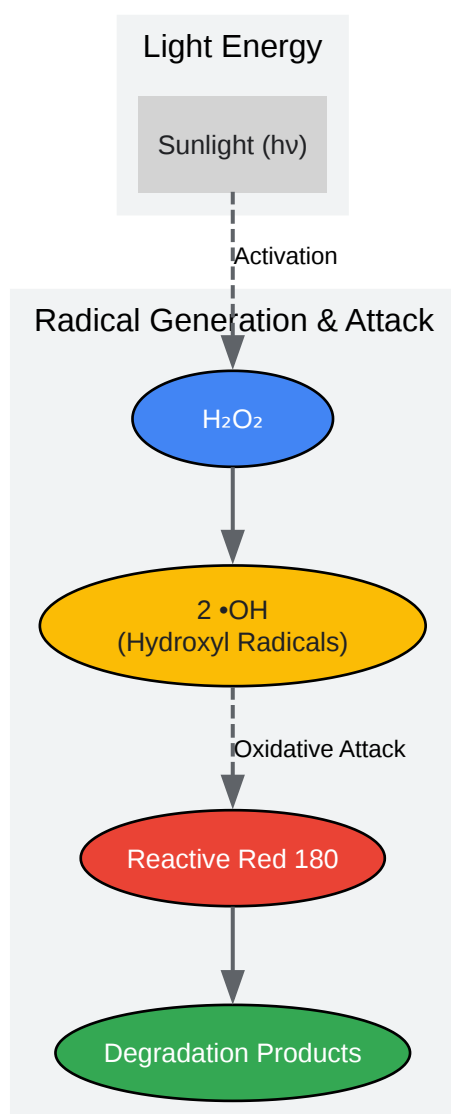
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Caption: General experimental workflow for textile effluent studies using **Reactive Red 180**.



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Caption: Proposed biological degradation pathway of **Reactive Red 180**.<sup>[9]</sup>



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Caption: Mechanism of solar-assisted Advanced Oxidation Process (AOP) for dye degradation.

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- To cite this document: BenchChem. [Application Notes: Reactive Red 180 in Textile Effluent Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12380738/docs#application-notes-reactive-red-180-in-textile-effluent-analysis\]](https://www.benchchem.com/product/b12380738/docs#application-notes-reactive-red-180-in-textile-effluent-analysis)

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